

An In-depth Technical Guide to 2-(Trifluoromethyl)phenacyl bromide

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)phenacyl
bromide

Cat. No.: B1306062

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Trifluoromethyl)phenacyl bromide**, a fluorinated organic compound with significant potential in synthetic chemistry and drug discovery. The presence of the trifluoromethyl group can enhance the biological activity and metabolic stability of parent molecules, making this compound a valuable building block for medicinal chemistry. This document outlines its chemical properties, safety data, and synthetic applications.

Chemical and Physical Properties

2-(Trifluoromethyl)phenacyl bromide, also known as 2-bromo-1-[2-(trifluoromethyl)phenyl]ethanone, is a reactive organic halide.^{[1][2]} The key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	54109-16-9	[3]
Molecular Formula	C ₉ H ₆ BrF ₃ O	
Molecular Weight	267.04 g/mol	[3]
Appearance	Liquid or powder to lump to clear liquid	
Color	White or Colorless to Light yellow to Light orange	[3]
Melting Point	28-30 °C	[3]
Boiling Point	52 °C at 0.03 mmHg	[3]
Density	1.592 ± 0.06 g/cm ³ (at 20 °C)	[3]
Flash Point	109.7 ± 27.3 °C	[3]
Solubility	Slightly soluble in water.	[3]
Storage Temperature	2-8 °C under inert gas (Nitrogen or Argon)	[3]

Safety Data Sheet

A comprehensive Safety Data Sheet (SDS) for **2-(Trifluoromethyl)phenacyl bromide** is not readily available. However, based on the SDS for structurally similar compounds such as 4-Fluoro-**2-(trifluoromethyl)phenacyl bromide** and general phenacyl bromides, the following hazards and precautions should be considered. Phenacyl bromides are known lachrymators and should be handled with extreme care.

Hazard Identification

Hazard Class	GHS Classification (Inferred)
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation.

Note: This classification is inferred from related compounds and should be used for guidance only. A formal hazard assessment should be conducted before use.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical advice/attention.
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and shoes. Get immediate medical advice/attention.
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth out with water. Get immediate medical advice/attention.

Handling and Storage

Aspect	Recommendation
Handling	Do not handle until all safety precautions have been read and understood. Ensure good ventilation of the work station. Do not breathe fumes, mist, spray, or vapors. Wear personal protective equipment. Avoid contact with skin and eyes.
Storage	Keep container closed when not in use. Store in a cool, dry, well-ventilated area. Keep contents under an inert gas. Store at 2-8 °C in an explosion-proof refrigerator. The compound may be light-sensitive.
Incompatible Materials	Strong bases, Strong oxidizing agents.

Personal Protective Equipment

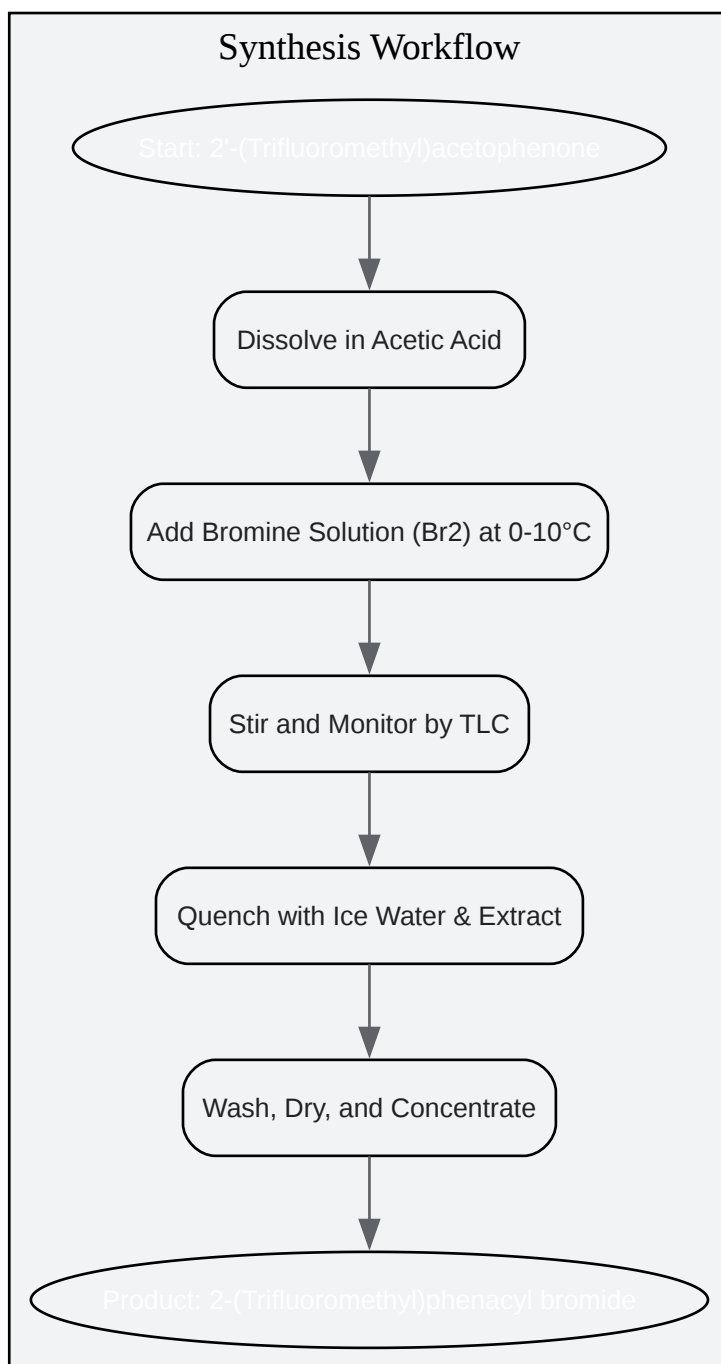
Type	Specification
Eye/Face Protection	Chemical goggles or safety glasses. Face shield.
Hand Protection	Protective gloves (e.g., nitrile rubber).
Skin and Body Protection	Wear suitable protective clothing.
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection.

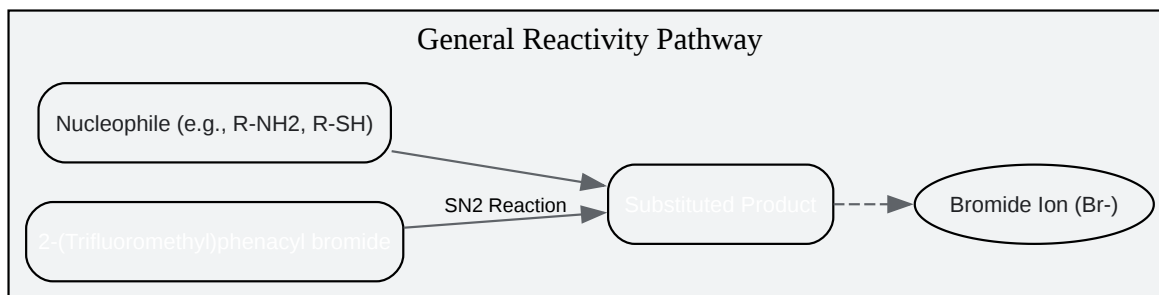
Experimental Protocols

Synthesis of 2-(Trifluoromethyl)phenacyl bromide

A common method for the synthesis of phenacyl bromides is the bromination of the corresponding acetophenone. The following is a general protocol adapted from procedures for similar compounds.

- **Dissolution:** Dissolve 2'-(Trifluoromethyl)acetophenone (1 equivalent) in a suitable solvent such as acetic acid or carbon tetrachloride in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Bromination:** Prepare a solution of bromine (1.05 equivalents) in the same solvent. Add the bromine solution dropwise to the stirred solution of the acetophenone at a controlled temperature (typically 0-10 °C) to prevent side reactions.
- **Reaction Monitoring:** Stir the reaction mixture for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the mixture onto ice water. Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the organic layer with water and then with a saturated sodium bicarbonate solution to remove any remaining acid. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Final Purification:** The crude product can be further purified by recrystallization or column chromatography to obtain pure **2-(Trifluoromethyl)phenacyl bromide**.





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